

Xenon-134: A Technical Guide to its Half-life and Decay Properties

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Compound of Interest

Compound Name: Xenon-134

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Introduction

Xenon-134 (^{134}Xe) is a naturally occurring stable isotope of xenon. While considered stable, theoretical models predict that it can undergo the rare process of double beta decay. This technical guide provides a comprehensive overview of the known properties of **Xenon-134**, with a focus on its half-life and decay modes. It details the sophisticated experimental efforts to measure these properties, offering insights into the methodologies employed in state-of-the-art particle physics research.

Properties of Xenon-134

Xenon-134 is theoretically predicted to decay via two modes of double beta decay: the Standard Model-allowed two-neutrino double beta decay ($2\nu\beta\beta$) and the hypothetical neutrinoless double beta decay ($0\nu\beta\beta$). The observation of the latter would have profound implications for particle physics, proving that neutrinos are their own antiparticles (Majorana particles).

The decay process involves the transformation of two neutrons within the ^{134}Xe nucleus into two protons, resulting in the formation of a Barium-134 (^{134}Ba) nucleus and the emission of two electrons.

Decay Reaction: $^{134}\text{Xe} \rightarrow ^{134}\text{Ba} + 2e^- (+ 2\bar{\nu}_e)$

The energy released in this decay, known as the Q-value, is a critical parameter in experimental searches and has been determined to be 825.8 ± 0.9 keV.[1]

Half-life of Xenon-134

Due to the extreme rarity of its predicted decay, the half-life of **Xenon-134** is exceptionally long. While one source provides a theoretical half-life of 5.8×10^{22} years, experimental efforts have so far only been able to set lower limits on its half-life.[2] These experiments are at the forefront of low-background physics, requiring highly sensitive detectors and sophisticated analysis techniques to search for the faint signal of ^{134}Xe decay amidst background radiation.

Quantitative Data Summary

The following table summarizes the key properties and the most stringent experimental lower limits for the half-life of **Xenon-134** for both two-neutrino and neutrinoless double beta decay modes.

Property	Value	Reference
Natural Abundance	10.4%	[1]
Q-value (Decay Energy)	825.8 ± 0.9 keV	[1]
Decay Product	^{134}Ba	
Decay Modes	$2\nu\beta\beta$, $0\nu\beta\beta$ (predicted)	
$2\nu\beta\beta$ Half-life Limit	$> 2.8 \times 10^{22}$ years (90% C.L.)	
$0\nu\beta\beta$ Half-life Limit	$> 3.0 \times 10^{23}$ years (90% C.L.)	

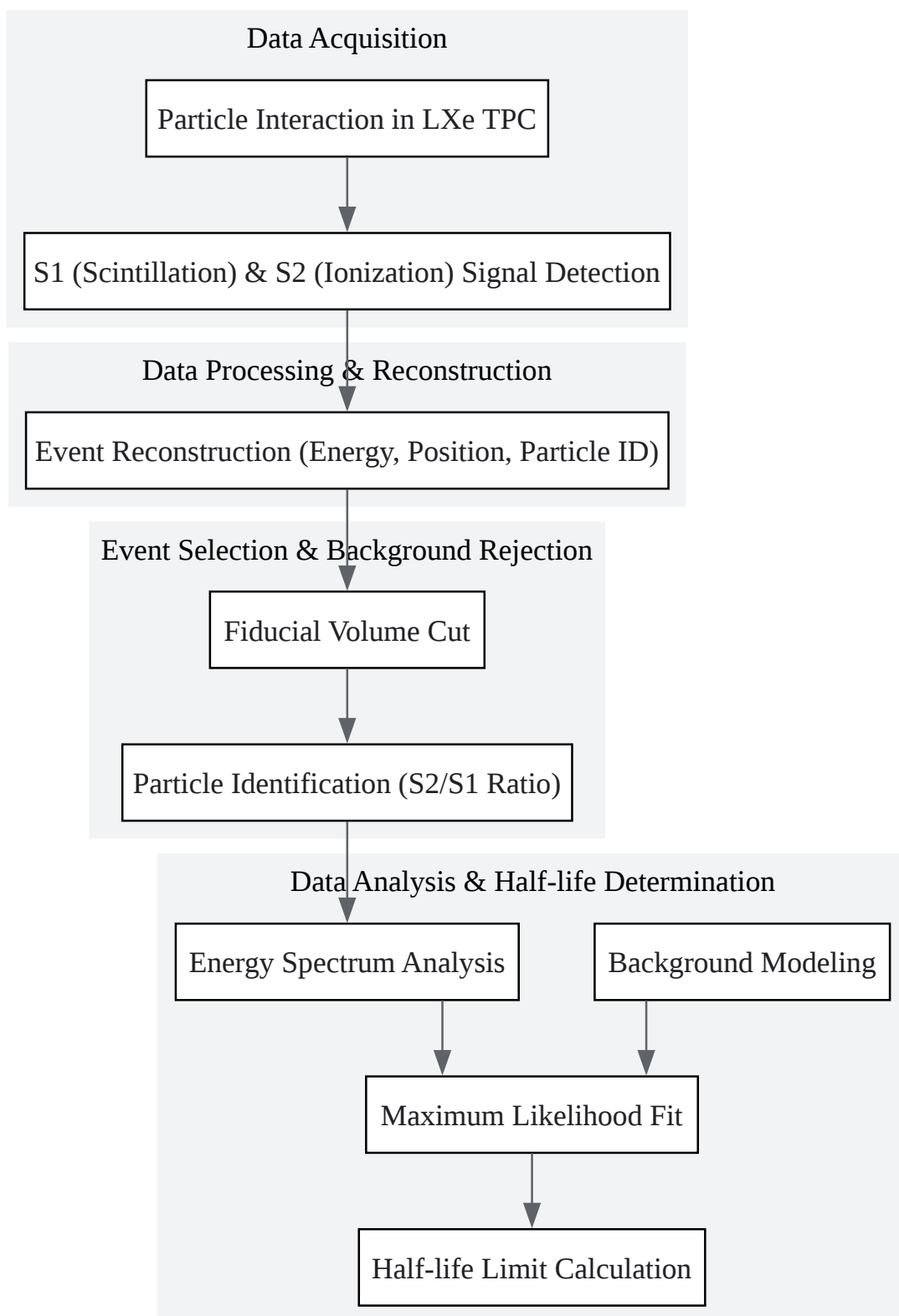
Experimental Protocols for Half-life Determination

The search for the double beta decay of **Xenon-134** is conducted in large, ultra-low background experiments, primarily using liquid xenon time projection chambers (TPCs). Two leading experiments in this field are the EXO-200 and PandaX-4T experiments.

Experimental Setup: Liquid Xenon Time Projection Chambers (LXe TPCs)

Both EXO-200 and PandaX-4T utilize LXe TPCs. In these detectors, a large volume of liquid xenon serves as both the source of the potential decay and the detection medium. When a particle interacts within the liquid xenon, it produces both a primary scintillation light signal (S1) and ionization electrons. An applied electric field drifts the ionization electrons to the top of the detector, where they are extracted into a gas phase and generate a secondary, larger scintillation signal (S2). The time difference between the S1 and S2 signals provides the vertical position of the interaction, while the distribution of the S2 light across an array of photosensors gives the horizontal position. The ratio of the S2 to S1 signals allows for the discrimination between electron recoils (from beta decays) and nuclear recoils (from other background sources).

Experimental Workflow: From Signal Detection to Half-life Limit



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Caption: A simplified workflow for determining the half-life of **Xenon-134** in a liquid xenon TPC experiment.

Key Experimental Methodologies

1. Detector Calibration:

- Purpose: To accurately determine the energy scale and position reconstruction of the detector.
- Protocol:
 - Source Deployment: Radioactive sources with known gamma-ray energies are deployed at various positions within and around the detector. Common calibration sources include:
 - ^{228}Th : Provides a variety of gamma lines up to 2.6 MeV, allowing for calibration over a wide energy range.
 - ^{60}Co : Emits two distinct gamma rays at 1173 keV and 1332 keV.
 - ^{137}Cs : Provides a gamma line at 662 keV.
 - Data Analysis: The positions of the photopeaks from these sources in the measured energy spectrum are used to calibrate the energy response of the detector. The known positions of the sources are used to validate and refine the position reconstruction algorithms.

2. Background Reduction:

- Purpose: To minimize the number of non-signal events that could mimic a double beta decay.
- Protocols:
 - Material Selection: All detector components are carefully selected for their low intrinsic radioactivity.
 - Underground Location: The experiments are located deep underground to shield them from cosmic rays. The PandaX-4T experiment, for example, is located at the China Jinping

Underground Laboratory, one of the deepest underground laboratories in the world.

- Fiducial Volume Cut: Data analysis is restricted to the inner, most shielded region of the detector (the fiducial volume). This minimizes background events originating from the detector materials themselves.
- Active Shielding: The outer region of the liquid xenon acts as a self-shielding medium, absorbing external gamma rays and neutrons.
- Radon Removal: Radon is a significant background source in xenon experiments. Both EXO-200 and PandaX-4T employ sophisticated purification systems to continuously remove radon from the xenon.

3. Data Acquisition and Processing:

- Purpose: To digitize and record the signals from the photosensors and process them to reconstruct the physical events.
- Protocol:
 - Signal Digitization: The analog signals from the photomultiplier tubes (PMTs) are digitized by fast analog-to-digital converters.
 - Pulse Finding: Algorithms are used to identify the S1 and S2 pulses in the digitized waveforms.
 - Event Reconstruction: The properties of the S1 and S2 pulses are used to reconstruct the energy, 3D position, and particle type of each event. The PandaX-4T experiment has a data processing framework that handles the large volume of raw data generated.

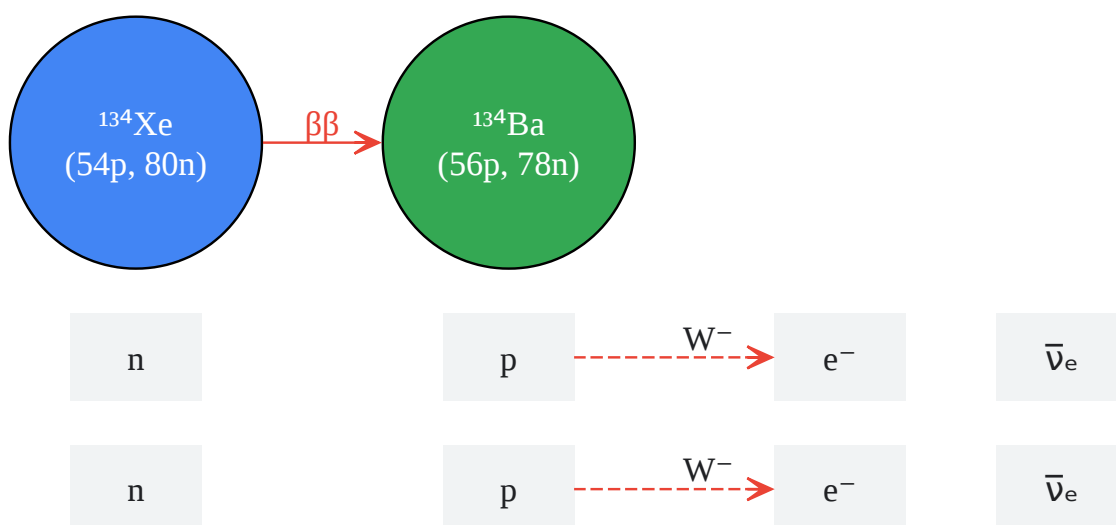
4. Statistical Analysis:

- Purpose: To search for a signal of **Xenon-134** decay in the final energy spectrum and to set a lower limit on its half-life if no signal is observed.
- Protocol:

- Energy Spectrum: The energy spectrum of selected candidate events is created. For a $0\nu\beta\beta$ decay, a peak at the Q-value is expected. For a $2\nu\beta\beta$ decay, a continuous spectrum is expected.
- Background Modeling: A detailed background model is constructed based on measurements of the radioactivity of the detector components and simulations.
- Maximum Likelihood Fit: A statistical fit, typically an unbinned maximum likelihood fit, is performed on the energy spectrum. The fit includes the expected signal shape and the background model.
- Half-life Limit: If no statistically significant excess of events above the expected background is observed, a lower limit on the half-life of the decay is calculated at a certain confidence level (typically 90%).

Decay Pathway of Xenon-134

The double beta decay of **Xenon-134** represents a fundamental nuclear process. The following diagram illustrates this transformation at the nucleon level.



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Caption: The double beta decay of a **Xenon-134** nucleus into a Barium-134 nucleus.

Conclusion

Xenon-134 remains a subject of intense scientific interest due to its potential to undergo double beta decay. While this decay has not yet been observed, experiments like EXO-200 and PandaX-4T have placed stringent limits on its half-life, pushing the frontiers of our understanding of fundamental particle physics. The sophisticated experimental techniques and rigorous data analysis protocols employed in these searches represent the pinnacle of low-background experimental science and continue to provide valuable insights into the nature of neutrinos and the universe. Future, more sensitive experiments will continue to probe the decay of **Xenon-134**, with the ultimate goal of observing this incredibly rare process.

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References

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